

Menthol Enantiomers at a Glance

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Compound Focus: (+)-Menthol

CAS No.: 15356-70-4

Cat. No.: S1517591

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Menthol has three asymmetric carbon atoms, leading to several stereoisomers. The table below summarizes the key isomers, with a strong emphasis on the natural prevalence of (-)-menthol.

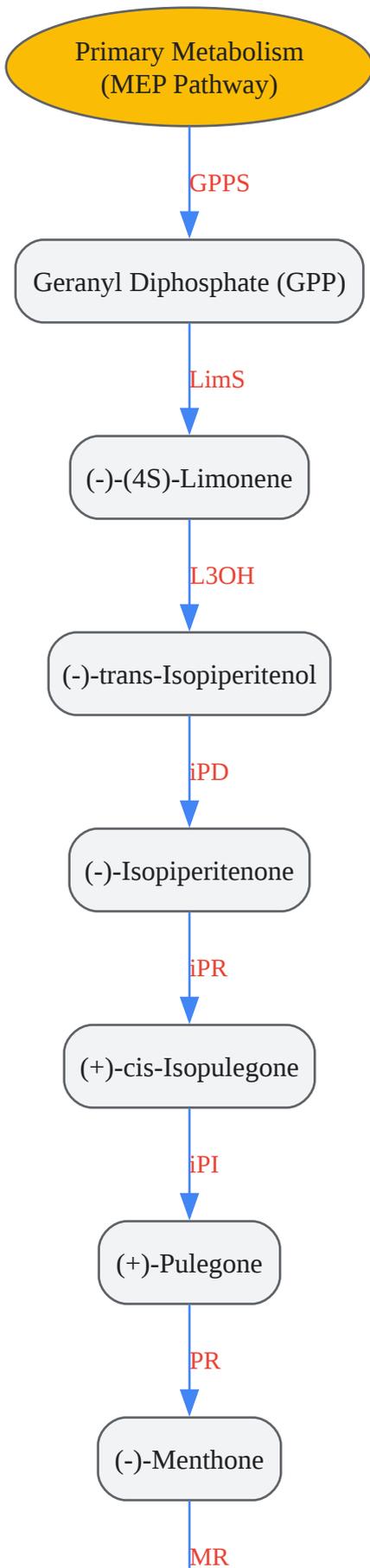
Isomer Pair	Common Name & (Configuration)	Natural Occurrence & Key Characteristics
(-)-Menthol & (+)-Menthol	(-)-Menthol (1R,2S,5R) [1]	Primary natural form [1] [2]. Has greater cooling potency and characteristic mint aroma [3] [2].
	(+)-Menthol (1S,2R,5S)	Not a significant natural product. Chemically synthesized; lacks the characteristic cooling sensation and pleasant odor of its enantiomer [2].
(-)-Neomenthol & (+)-Neomenthol	(-)-Neomenthol [1]	Found in small quantities in some <i>Mentha</i> essential oils, such as Japanese menthol [1].
(+)-Isomenthol & (-)-Isomenthol	Information not specified in search results	Information not specified in search results.
(+)-Neoisomenthol & (-)-Neoisomenthol	Information not specified in search results	Information not specified in search results.

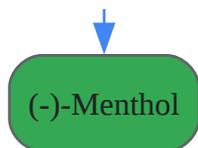
Natural Sources and Biosynthesis of (-)-Menthol

The commercial and scientific focus for natural menthol is exclusively on the (-)-enantiomer, which is biosynthesized in mint plants.

- **Primary Plant Sources:** The most important natural sources are **cornmint (*Mentha arvensis*)** and **peppermint (*Mentha × piperita*)** [1] [2] [4]. Cornmint is the leading source for commercial natural menthol production due to its high menthol content (55–85%), while peppermint oil contains a mixture of menthol, menthone, and menthyl acetate [2] [4].
- **Biosynthetic Pathway:** (-)-Menthol is produced in the peltate glandular trichomes (oil glands) of mint plants via an eight-step pathway from primary metabolism [5] [6] [4]. The pathway begins with the universal monoterpene precursor geranyl diphosphate (GPP).

The following diagram illustrates the biosynthetic pathway of (-)-menthol in *Mentha* species, from the universal precursor Geranyl Diphosphate to the final product.





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Diagram of the (-)-menthol biosynthetic pathway in peppermint, highlighting key enzymatic steps.

Research and Experimental Enhancement

Current research focuses on enhancing the yield of the valuable (-)-menthol, which may provide methodologies applicable to manipulating stereochemistry.

- **Genetic and Metabolic Engineering:** Efforts have been made to genetically engineer mint to improve (-)-menthol yield and profile. This includes overexpressing key biosynthetic enzymes like limonene synthase and pulegone reductase, and using RNAi to suppress competing pathways like menthofuran synthase to reduce undesirable byproducts [4].
- **Elicitor Treatments:** A 2025 study demonstrated that phytohormonal elicitors can modulate the menthol biosynthetic pathway [6]. **Methyl jasmonate and salicylic acid** were particularly effective in enhancing menthol content and upregulating the expression of key genes (*PR*, *MDH*) and transcription factors (*MhMYB1*, *MhMYB2*) in peppermint [6].

Sourcing Information for Researchers

For the **(+)-menthol** enantiomer required for your drug development work, the most viable source is commercial chemical synthesis. Natural extraction from mint plants is not a feasible route for obtaining this specific isomer in meaningful quantities.

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